

semicarbazide hydrochloride cost-effectiveness synthesis routes

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Compound Focus: Semicarbazide hydrochloride

CAS No.: 563-41-7; 18396-65-1

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Comparison of Synthesis Routes for Semicarbazide Hydrochloride

The table below objectively compares two primary synthesis routes, highlighting the cost and performance trade-offs.

Synthesis Route	Key Process Steps	Reported Yield	Cost & Effectiveness Analysis	Experimental & Scalability Considerations
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| **Urea & Hydrazine Route** [1] | 1. React aqueous hydrazine with urea (80-130°C). 2. Remove water (e.g., vacuum distillation). 3. Digest residue in alcohol (e.g., methanol) to dissolve semicarbazide and filter insolubles. 4. Acidify with **anhydrous HCl** to precipitate product. 5. Recover via filtration. | Not explicitly stated, but the method is designed to improve upon yields of 75-80% from prior similar art. [1] | **Pros:** Uses widely available and inexpensive starting materials (urea, hydrazine hydrate). **Cons/Trade-off:** Requires use of **anhydrous HCl**, which is more costly than aqueous HCl but is critical for achieving high yields. [1] | **Scalability:** Designed for atmospheric pressure reactors of conventional construction. The use of filtration and distillation makes it suitable for industrial scale. [1] | | **Alternative Commercial Routes** | Methods include reacting carbon monoxide with hydrazine under pressure with a catalyst, or hydrogenation of nitrourea with HCl. [1] | Not specified for cost comparison. | **Pros:** May offer alternative pathways.

Cons/Trade-off: Involves high-pressure reactors, costly catalysts, or less common precursors, potentially increasing capital and operational costs. [1] | **Scalability:** The need for superatmospheric pressures and specialized catalysts [1] can make these methods more complex and expensive to implement at scale compared to the urea-hydrazine route. |

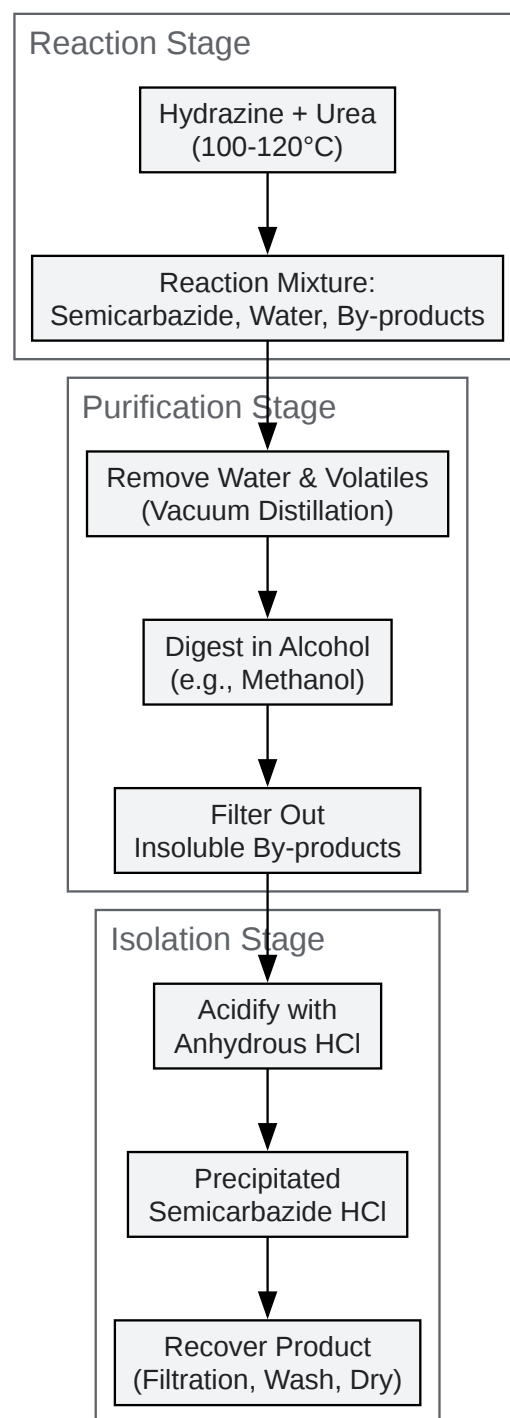
Detailed Experimental Protocol: Urea-Hydrazine Route

For researchers seeking to replicate the primary method, here is a detailed protocol based on the patent information [1]:

- **Reaction:**
 - **Reactants:** Use a mole ratio of hydrazine (e.g., from hydrazine hydrate) to urea between **0.9:1 to 1.2:1**. A ratio of 0.95:1 to 1.1:1 is preferred to minimize by-products like hydrazodicarbonamide and avoid low yields.
 - **Conditions:** Heat the mixture to a temperature between **100°C to 120°C** at atmospheric pressure until the reaction is complete (ammonia is evolved as a by-product).
- **Work-up and Isolation:**
 - **Water Removal:** After the reaction, remove substantially all water (at least 95-98% by weight) via **vacuum distillation**. This step also removes excess hydrazine and ammonia.
 - **Digestion and Filtration:** Mix the water-deleted residue with a sufficient amount of a lower alcohol like **methanol** (preferred due to high semicarbazide solubility). Heating the mixture to 55-65°C with agitation can enhance dissolution. This step dissolves the semicarbazide and precipitates alcohol-insoluble by-products, which are then removed by **filtration or centrifugation**.
 - **Precipitation and Recovery:** Slowly add **anhydrous hydrogen chloride** (HCl with <2% water) to the clarified alcoholic solution. The mole ratio of HCl to semicarbazide should be approximately 1:1. This will precipitate the **semicarbazide hydrochloride** product, which is recovered by **filtration**, washed with methanol, and dried.

The following diagram illustrates the logical workflow for this synthesis method:

Semicarbazide Hydrochloride Synthesis Workflow



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Market Context and Cost Drivers

Understanding the market provides further insight into cost-effectiveness:

- **Market Size and Purity Grades:** The global **semicarbazide hydrochloride** market is significant, with one report projecting it to be approximately **\$250 million in 2025** [2]. The market offers different purity grades (**95%, 98%, and 99%**), with higher purity grades commanding premium prices due to stringent requirements in pharmaceutical applications [2].
- **Key Cost Drivers:**
 - **Raw Materials:** The price volatility of raw materials like hydrazine and urea directly impacts production costs [2].
 - **Anhydrous HCl:** As emphasized in the synthesis, using anhydrous HCl over aqueous HCl is a specific cost but is necessary for high yield [1].
 - **Regulatory Compliance:** Adherence to stringent environmental, safety, and pharmaceutical regulations adds to the operational complexity and cost [2] [3].

Key Applications Impacting Cost-Effectiveness

The cost-effectiveness of a synthesis route is also justified by the compound's utility. **Semicarbazide hydrochloride** is a versatile intermediate in several high-value areas:

- **Pharmaceutical Intermediates:** It is widely used in the synthesis of various drugs and is an inhibitor of the enzyme semicarbazide-sensitive amine oxidase (SSAO) [4] [2].
- **Alternative to Hydrazine:** In some heterocycle synthesis (e.g., for pyrazoles), it serves as a safer and less toxic alternative to hydrazine itself, which can be a significant advantage for process safety and cost in a research or industrial setting [5].
- **Chemical Synthesis:** It is a common reagent for the preparation of semicarbazone derivatives from ketones and aldehydes, which are important in synthetic chemistry and for the characterization of carbonyl compounds [6] [7] [8].

In summary, for researchers and drug development professionals, the **urea-hydrazine route using anhydrous HCl presents a compelling balance of cost and performance** for producing **semicarbazide hydrochloride** at scale, thanks to its relatively simple operation and inexpensive raw materials.

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